

Personal protective equipment for handling 4-Methoxybenzoyl chloride

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Compound of Interest

Compound Name: 4-Methoxybenzoyl chloride

Cat. No.: B033012

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Essential Safety and Handling Guide for 4-Methoxybenzoyl Chloride

For researchers, scientists, and drug development professionals, the safe handling of reactive chemicals is paramount. This guide provides essential safety protocols, operational procedures, and disposal plans for **4-Methoxybenzoyl chloride** to minimize risks and ensure a safe laboratory environment.

Chemical Identifiers:

- Name: **4-Methoxybenzoyl chloride**
- Synonyms: p-Anisoyl chloride
- CAS Number: 100-07-2

Primary Hazards: **4-Methoxybenzoyl chloride** is a corrosive substance that causes severe skin burns and eye damage.^{[1][2][3][4]} It reacts violently with water, including moisture in the air, to produce irritating hydrogen chloride fumes.^{[1][3][5]} Sealed containers may build up pressure and explode, especially when heated.^{[1][5]} It is incompatible with water, strong oxidizing agents, alcohols, and bases.^{[1][2]}

Personal Protective Equipment (PPE)

A systematic approach to safety begins with the correct personal protective equipment. The following table summarizes the required PPE for handling **4-Methoxybenzoyl chloride**.

PPE Category	Specification	Rationale
Eye and Face Protection	Chemical safety goggles and a face shield (minimum 8-inch). Must comply with OSHA 29 CFR 1910.133 or European Standard EN166.[2][3]	To protect against splashes and vapors that can cause severe eye damage and irritation.[1][6]
Hand Protection	Chemical-resistant gloves (e.g., Neoprene, Nitrile rubber, or PVC).[7][8] Gloves must be inspected before use and disposed of properly after handling.	To prevent skin contact which can result in severe burns.[1][3]
Body Protection	A chemical-resistant lab coat or a complete suit protecting against chemicals. An apron may also be used.	To protect the body from accidental splashes and contact.[1][7]
Respiratory Protection	Use a NIOSH/MSHA or European Standard EN 149 approved respirator with an appropriate cartridge for acid gases if working outside of a fume hood or if exposure limits are exceeded.[2][7]	To prevent inhalation of corrosive vapors that can damage the respiratory tract.[1]

Safety Operating Procedure

Adherence to a strict operational protocol is critical for the safe handling of **4-Methoxybenzoyl chloride**.

1. Preparation and Engineering Controls:

- Work in a well-ventilated area, preferably within a chemical fume hood.[2][3]

- Ensure that an eyewash station and safety shower are readily accessible and in close proximity to the workstation.[\[2\]](#)
- Keep containers tightly closed when not in use and store in a cool, dry, and well-ventilated area away from incompatible materials such as water, strong bases, alcohols, and oxidizing agents.[\[2\]](#)[\[3\]](#)[\[7\]](#)

2. Handling Procedure:

- Wear all the requisite PPE as detailed in the table above.
- Avoid direct contact with skin, eyes, and clothing.[\[1\]](#) Do not inhale vapors or mists.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- When not in use, keep containers securely sealed.[\[3\]](#)[\[6\]](#)[\[9\]](#)
- Ground all equipment when handling to prevent static discharge.[\[5\]](#)

3. Spill Response:

- In case of a spill, evacuate the area immediately.[\[3\]](#)
- For minor spills, absorb with an inert, dry material such as sand, earth, or vermiculite.[\[7\]](#)[\[9\]](#)
Do not use combustible materials.
- Collect the absorbed material into a suitable, labeled container for disposal.[\[1\]](#)[\[7\]](#)
- Do not allow the spilled chemical to enter drains or waterways.[\[3\]](#)[\[10\]](#)
- For major spills, contact emergency services.

4. First Aid Measures:

- If inhaled: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and seek immediate medical attention.[\[1\]](#)[\[2\]](#)
- In case of skin contact: Immediately take off all contaminated clothing. Rinse skin with plenty of water and soap.[\[1\]](#)[\[2\]](#)[\[3\]](#) Seek immediate medical attention.

- In case of eye contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes and seek immediate medical attention.[1][2][3]
- If swallowed: Rinse mouth with water. Do NOT induce vomiting.[1][2][3] Never give anything by mouth to an unconscious person. Call a physician or Poison Control Center immediately. [1][2]

Experimental Protocol: Quenching and Disposal

4-Methoxybenzoyl chloride must be quenched before disposal. This process should be carried out in a fume hood with appropriate PPE.

Quenching Procedure:

- Prepare a three-necked flask equipped with a stirrer, a dropping funnel, and a nitrogen inlet.
- Place a suitable solvent such as toluene in the flask to act as a thermal reservoir.[11]
- Slowly add the **4-Methoxybenzoyl chloride** to the solvent.
- Cautiously add a solution of sodium bicarbonate or another weak base dropwise to the mixture with vigorous stirring.[11] Be prepared for the evolution of gas (carbon dioxide).
- Continue stirring until the reaction has ceased.
- Neutralize the resulting solution with a dilute acid or base as needed before transferring to a designated waste container.[11]

Disposal Plan:

- Dispose of the quenched material and any contaminated solids in a properly labeled hazardous waste container.
- Offer surplus and non-recyclable solutions to a licensed disposal company.[3]
- Contaminated packaging should be disposed of as unused product.[3]

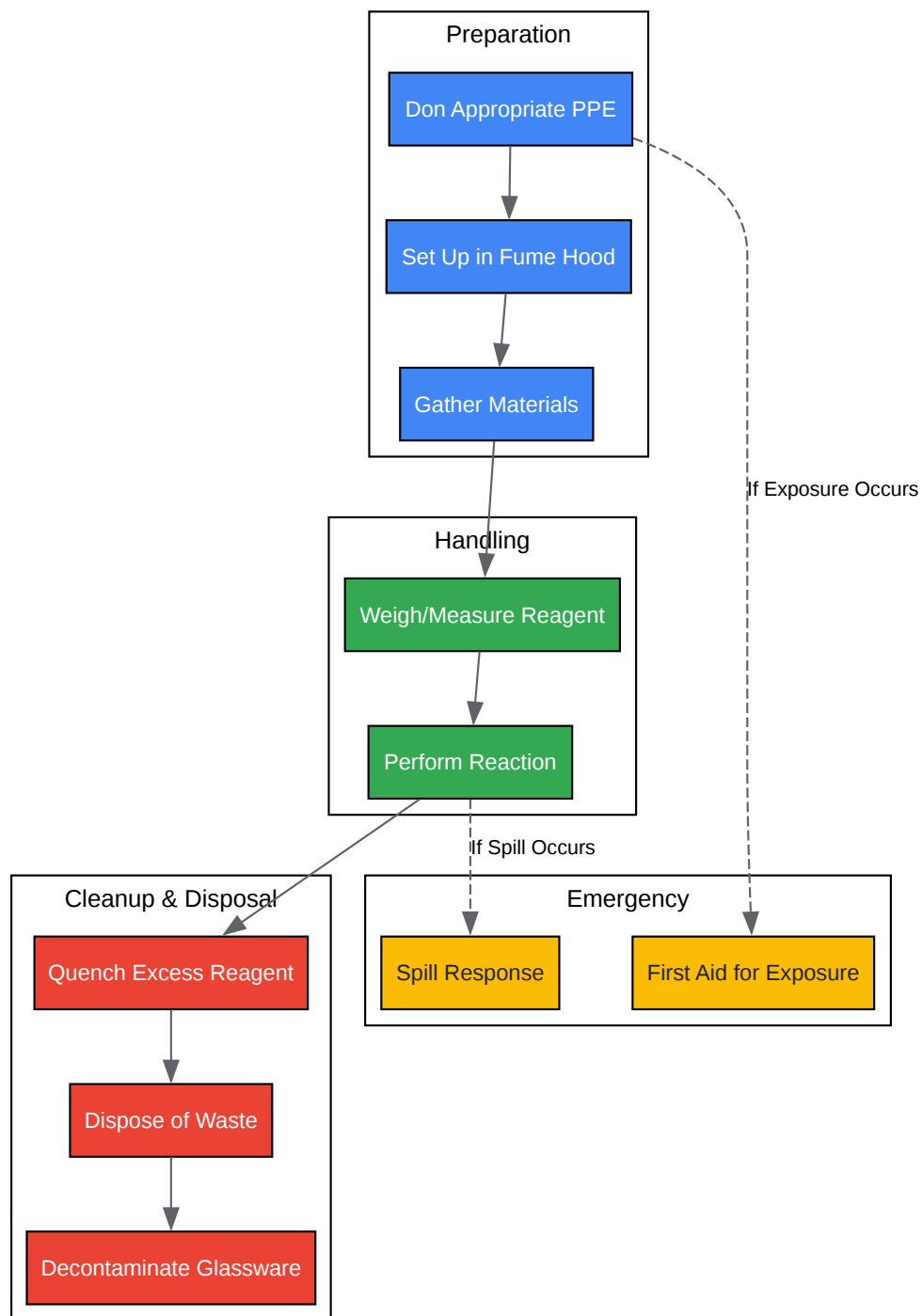
- Always follow local, state, and federal regulations for hazardous waste disposal.

Physical and Chemical Properties

Property	Value
Appearance	White to yellow crystalline solid or liquid[1]
Melting Point	22 °C (72 °F)[1][4]
Boiling Point	262-263 °C (504-505 °F)[4]
Density	1.260 g/mL at 20 °C (68 °F)[4]
Flash Point	87 °C (188.6 °F) - closed cup[4]
Solubility	Soluble in ether and acetone. Very soluble in benzene. Slightly soluble in carbon tetrachloride.[1] Reacts with water.[2][3]

Workflow for Handling 4-Methoxybenzoyl Chloride

Workflow for Handling 4-Methoxybenzoyl Chloride

[Click to download full resolution via product page](#)Caption: Logical workflow for the safe handling of **4-Methoxybenzoyl chloride**.

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